

Tautomeric Landscape of 6-Amino-2-thiouracil: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 6-Amino-2-thiouracil

Cat. No.: B086922

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An in-depth exploration of the tautomeric forms, structural characterization, and biological significance of **6-Amino-2-thiouracil**.

Introduction

6-Amino-2-thiouracil, a substituted pyrimidine, is a molecule of significant interest in medicinal chemistry and drug development. Its structural versatility, primarily due to tautomerism, plays a crucial role in its biological activity. Derivatives of **6-Amino-2-thiouracil** have demonstrated promising potential as anticancer and antimicrobial agents.^[1] Understanding the tautomeric equilibrium of this compound is paramount for elucidating its mechanism of action and for the rational design of novel therapeutic agents. This technical guide provides a comprehensive overview of the tautomeric forms of **6-Amino-2-thiouracil**, methods for their characterization, and insights into their biological relevance.

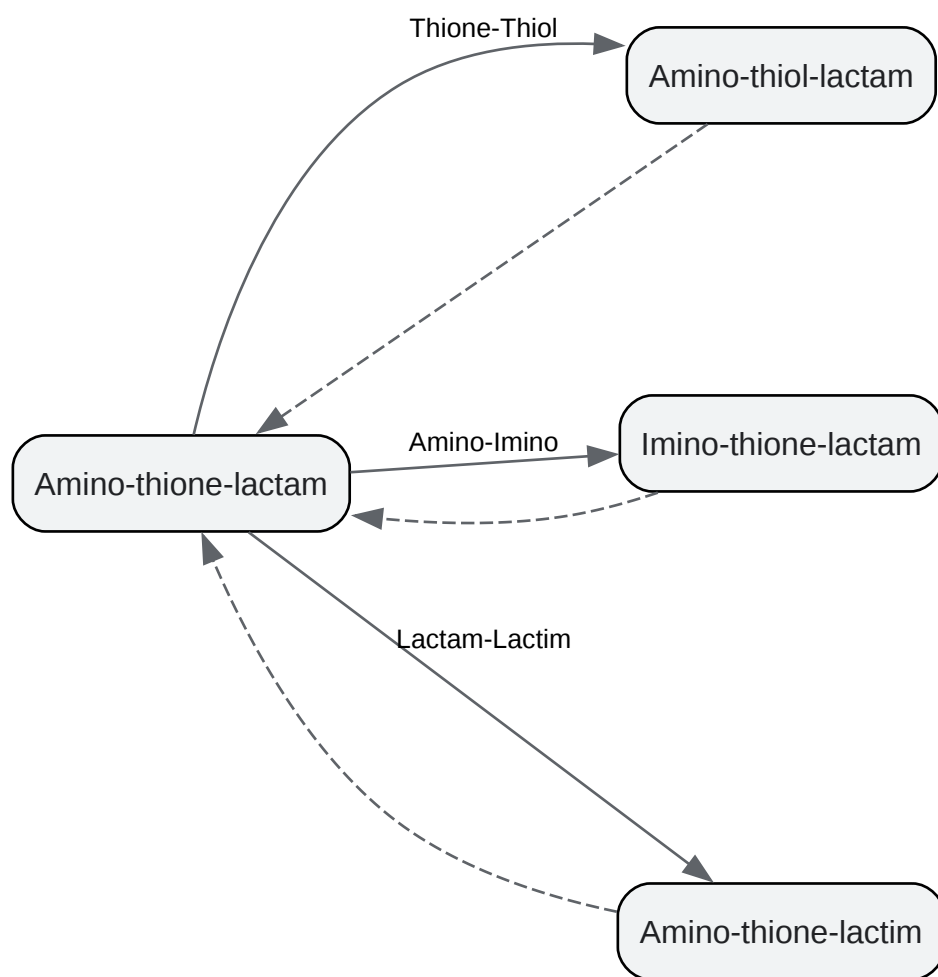
Tautomeric Forms of 6-Amino-2-thiouracil

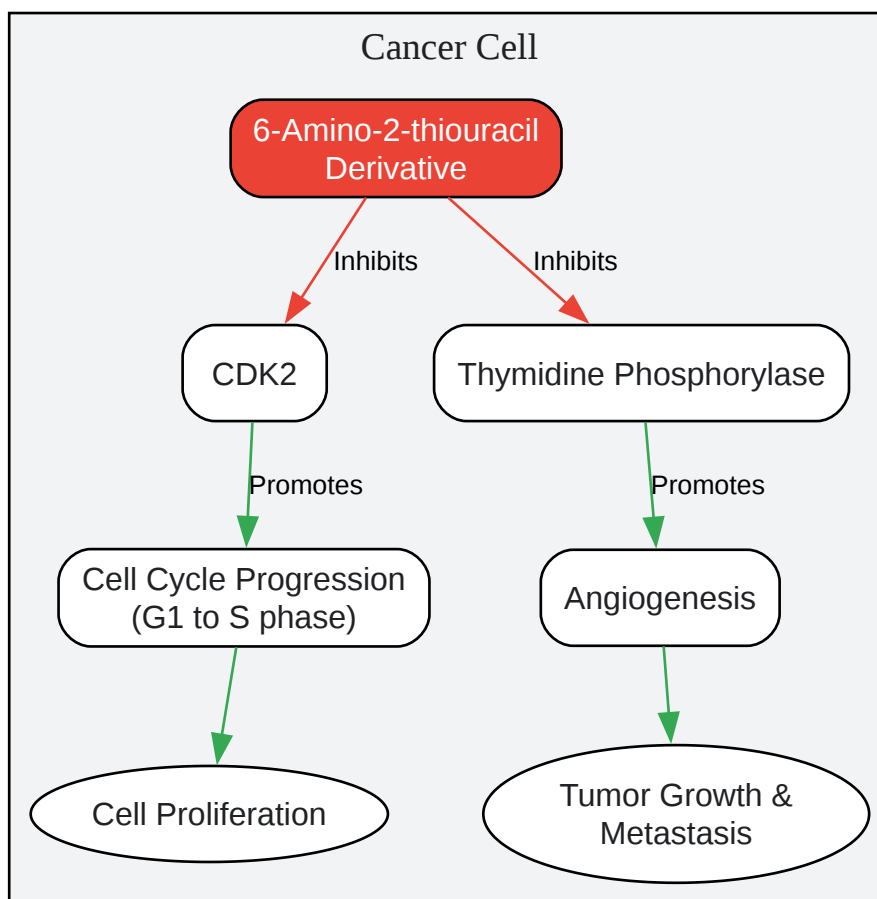
Tautomerism is a phenomenon where a single chemical compound exists in two or more interconvertible forms that differ in the position of a proton and the location of a double bond. For **6-Amino-2-thiouracil**, the presence of amine, lactam, and thiol groups gives rise to several potential tautomers. The principal tautomeric equilibria involve amino-imino, lactam-lactim, and thione-thiol transformations.

The predominant tautomeric forms are dictated by their relative stabilities, which can be influenced by factors such as the solvent, temperature, and pH. While extensive quantum

chemical calculations have been performed on uracil and its simple derivatives, specific computational studies on the relative energies of all possible tautomers of **6-Amino-2-thiouracil** are not readily available in the current literature. However, studies on analogous compounds, such as 5-carboxy-2-thiouracil, provide valuable insights. In a theoretical study of 5-carboxy-2-thiouracil, the dioxo-tautomer was found to be the most stable form.^[2] For **6-Amino-2-thiouracil**, the main tautomeric forms of interest are the amino-thiol-lactim, amino-thione-lactim, amino-thiol-lactam, and the canonical amino-thione-lactam form.

The following diagram illustrates the key potential tautomers of **6-Amino-2-thiouracil**.





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